

Application Notes and Protocols: Preparation of Fast Yellow AB Stock Solution

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Compound of Interest

Compound Name: Fast Yellow AB

Cat. No.: B1208955

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1.0 Introduction

Fast Yellow AB, also known as Acid Yellow 9, is a water-soluble azo dye.^[1] Historically used as a food colorant (E105), its application in food and beverages is now prohibited in Europe and the United States due to toxicological findings.^{[2][3][4]} In the laboratory setting, **Fast Yellow AB** serves as a crucial analytical reference standard for quantification in various products and as a model compound in environmental science research, particularly in studies focused on the remediation of wastewater containing azo dyes.^{[1][5]} The name "Fast" in this context refers to the dye's permanence and resistance to fading.^[6]

These application notes provide a detailed protocol for the preparation, quality control, and storage of a **Fast Yellow AB** stock solution for research purposes. Adherence to these guidelines, particularly the safety precautions, is essential for accurate and safe laboratory work.

2.0 Properties of Fast Yellow AB

A summary of the key quantitative and qualitative properties of **Fast Yellow AB** is presented in the table below. This data is essential for accurate preparation and handling.

Property	Value	Reference(s)
IUPAC Name	4-Amino-1,1'-azobenzene-3,4'-disulfonic acid sodium salt	[1]
Synonyms	Acid Yellow 9, Food Yellow 2, C.I. 13015	[1][7]
CAS Number	79873-36-2 (for sodium salt)	[1][5]
Molecular Formula	C ₁₂ H ₉ N ₃ Na ₂ O ₆ S ₂	[8]
Molecular Weight	401.3 g/mol	[5][8]
Appearance	Solid powder	[5]
Solubility	Water-soluble	[1][5]
Maximum Absorbance (λ _{max})	420 nm	[5][9]
Purity (Analytical Standard)	≥97.0% (HPLC)	[1]

3.0 Experimental Protocol: Stock Solution Preparation

This protocol outlines the procedure for preparing a 10 mM **Fast Yellow AB** stock solution. The concentration can be adjusted as required by modifying the mass of the solute.

3.1 Materials and Reagents

- **Fast Yellow AB** powder (analytical standard grade)
- High-purity, deionized (DI) or distilled water (H₂O)
- Volumetric flasks (e.g., 10 mL, 50 mL, 100 mL)
- Calibrated analytical balance
- Spatula and weighing paper/boat
- Magnetic stirrer and stir bar, or vortex mixer

- Personal Protective Equipment (PPE): Safety goggles, nitrile gloves, lab coat

3.2 Step-by-Step Preparation Procedure

- Calculation: Determine the mass of **Fast Yellow AB** required. For a 10 mM (0.010 mol/L) solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example for 100 mL (0.1 L) of a 10 mM solution:
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.1 \text{ L} \times 401.3 \text{ g/mol} = 0.4013 \text{ g}$
- Weighing:
 - Don appropriate PPE. Handle **Fast Yellow AB** powder in a chemical fume hood or a well-ventilated area to avoid inhalation.[\[7\]](#)
 - Place a weighing boat on the analytical balance and tare.
 - Carefully weigh the calculated mass of **Fast Yellow AB** powder (e.g., 0.4013 g).
- Dissolution:
 - Transfer the weighed powder into a volumetric flask of the desired final volume (e.g., 100 mL).
 - Add approximately 70-80% of the final volume of deionized water to the flask.
 - Cap the flask and mix thoroughly by vortexing or using a magnetic stirrer until all the powder is completely dissolved. The solution should be a clear yellow with no visible particulates.
- Final Volume Adjustment:
 - Once the solute is fully dissolved, carefully add deionized water to bring the solution volume up to the calibration mark on the volumetric flask.

- Cap the flask and invert it several times (10-15 times) to ensure the solution is homogeneous.

4.0 Quality Control

The concentration of the newly prepared stock solution should be verified to ensure accuracy. UV-Vis spectrophotometry is a common method for this purpose.

4.1 Protocol for Spectrophotometric Verification

- Prepare a dilution series of the stock solution in the expected linear range of the spectrophotometer.
- Using a UV-Vis spectrophotometer, measure the absorbance of each dilution at the maximum absorbance wavelength (λ_{max}) of **Fast Yellow AB**, which is 420 nm.^{[5][9]} Use deionized water as the blank.
- Confirm that the absorbance reading of a known dilution is consistent with the expected value based on previous calibrations or the molar extinction coefficient. The absorbance is directly proportional to the concentration of the dye.^[5]
- Visually inspect the stock solution for any undissolved particulates or signs of precipitation.

5.0 Storage and Stability

Proper storage is critical to maintain the integrity of the stock solution.

- **Storage Container:** Store the solution in a tightly sealed, clearly labeled amber glass bottle or a container wrapped in aluminum foil to protect it from light.
- **Temperature:** Store the solution at 4°C. For long-term storage, consider preparing aliquots and storing them at -20°C to minimize freeze-thaw cycles.^[10]
- **Stability:** While specific stability data is not widely published, azo dye solutions can degrade over time. It is recommended to prepare fresh solutions for critical applications. If a stored solution shows any color change or precipitation, it should be discarded.^[10]

6.0 Safety Precautions

Fast Yellow AB must be handled with care due to its potential health hazards.

- Hazard Identification: The compound is associated with GHS hazard statements H315 (causes skin irritation), H319 (causes serious eye irritation), and H335 (may cause respiratory irritation).[7]
- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and chemical-resistant gloves when handling the powder or its solutions.[11][12]
- Handling: Handle the solid powder in a chemical fume hood to prevent inhalation of dust.[7] Ensure adequate ventilation in the laboratory.
- Disposal: Dispose of **Fast Yellow AB** powder and solutions as hazardous chemical waste in accordance with local, state, and federal regulations. Do not pour down the drain.

7.0 Visual Workflow

The following diagram illustrates the workflow for the preparation of the **Fast Yellow AB** stock solution.

Caption: A flowchart detailing the key steps for preparing and validating a **Fast Yellow AB** stock solution.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Fast Yellow AB Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1208955#preparation-of-fast-yellow-ab-stock-solution-for-laboratory-use]

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